

Application Notes and Protocols: Preparation of 4-DAMP Stock Solution

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Compound of Interest

Compound Name: 4-DAMP

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **4-DAMP** (1,1-dimethyl-4-diphenylacetoxypiperidinium iodide), a potent and selective antagonist of the M3 muscarinic acetylcholine receptor. Adherence to this protocol will ensure the accurate and reproducible preparation of **4-DAMP** for use in various research and drug development applications.

Introduction

4-DAMP is a quaternary ammonium compound widely used in pharmacology and neuroscience to study the function and regulation of M3 muscarinic receptors.^{[1][2][3]} It also exhibits a high affinity for the M5 receptor subtype.^{[1][4]} Accurate preparation of stock solutions is critical for obtaining reliable and consistent experimental results. This document outlines the necessary materials, equipment, and procedures for preparing a **4-DAMP** stock solution.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **4-DAMP** is essential for its proper handling and storage. Key properties are summarized in the table below.

Property	Value	References
Full Chemical Name	1,1-dimethyl-4-diphenylacetoxypiperidinium iodide	[2] [3] [5]
Synonyms	4-Diphenylacetoxyl-N-methylpiperidine methiodide	[1] [6] [7]
CAS Number	1952-15-4	[1] [5] [8]
Molecular Formula	C ₂₁ H ₂₆ INO ₂	[5]
Molecular Weight	451.34 g/mol	[4] [5] [7]
Appearance	White to off-white solid	[4] [7]
Solubility in DMSO	25 mM - 100 mM	[1] [8] [9]
Solubility in Ethanol	~25 mM	[1]

Experimental Protocol: Preparation of a 10 mM 4-DAMP Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **4-DAMP** in dimethyl sulfoxide (DMSO).

3.1. Materials

- **4-DAMP** powder (CAS: 1952-15-4)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes (1.5 mL or 2.0 mL)
- Pipette tips
- Deionized water (for cleaning)
- 70% Ethanol (for cleaning)

3.2. Equipment

- Analytical balance
- Vortex mixer
- Calibrated micropipettes (P1000, P200, P20)
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

3.3. Procedure

- Preparation: Don appropriate PPE and perform all weighing and solvent handling steps within a fume hood.
- Weighing **4-DAMP**:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out 4.51 mg of **4-DAMP** powder into the tared tube. Note: For different desired concentrations, adjust the mass of **4-DAMP** accordingly using the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$.
- Solvent Addition:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **4-DAMP** powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 30-60 seconds, or until the **4-DAMP** powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates. Gentle warming in a 37°C water bath can aid dissolution if necessary.[\[10\]](#)

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)[\[6\]](#)[\[9\]](#)

Stability and Storage

Proper storage of both the solid compound and the prepared stock solution is crucial to maintain its stability and activity.

Form	Storage Temperature	Duration	References
Solid Powder	Room Temperature or -20°C	As per manufacturer's recommendations	[9]
Stock Solution in DMSO	-20°C	Up to 1 month	[4] [6] [9]
Stock Solution in DMSO	-80°C	Up to 6 months	[4] [6]

Important Considerations:

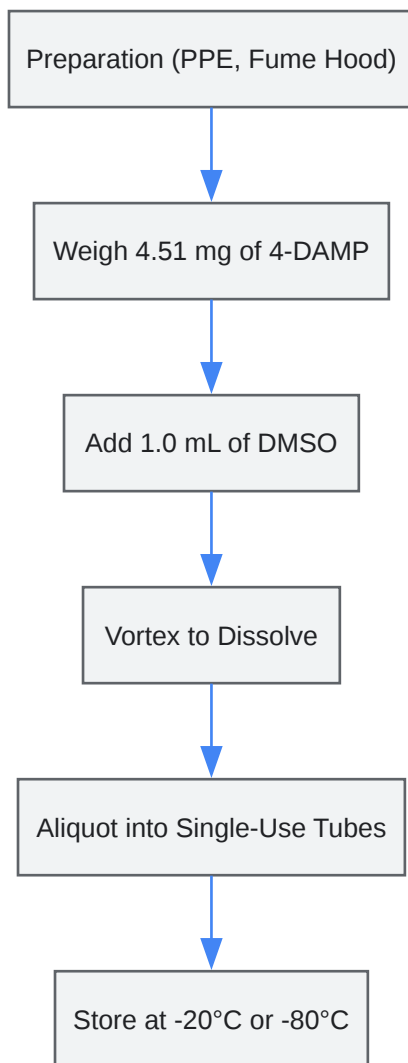
- Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound.[\[4\]](#)[\[6\]](#)
- When retrieving a frozen aliquot, allow it to thaw completely at room temperature and vortex briefly before use.
- DMSO is hygroscopic; use anhydrous DMSO and keep containers tightly sealed to prevent water absorption.

Visualizations

5.1. Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **4-DAMP** stock solution.

Workflow for Preparing 4-DAMP Stock Solution



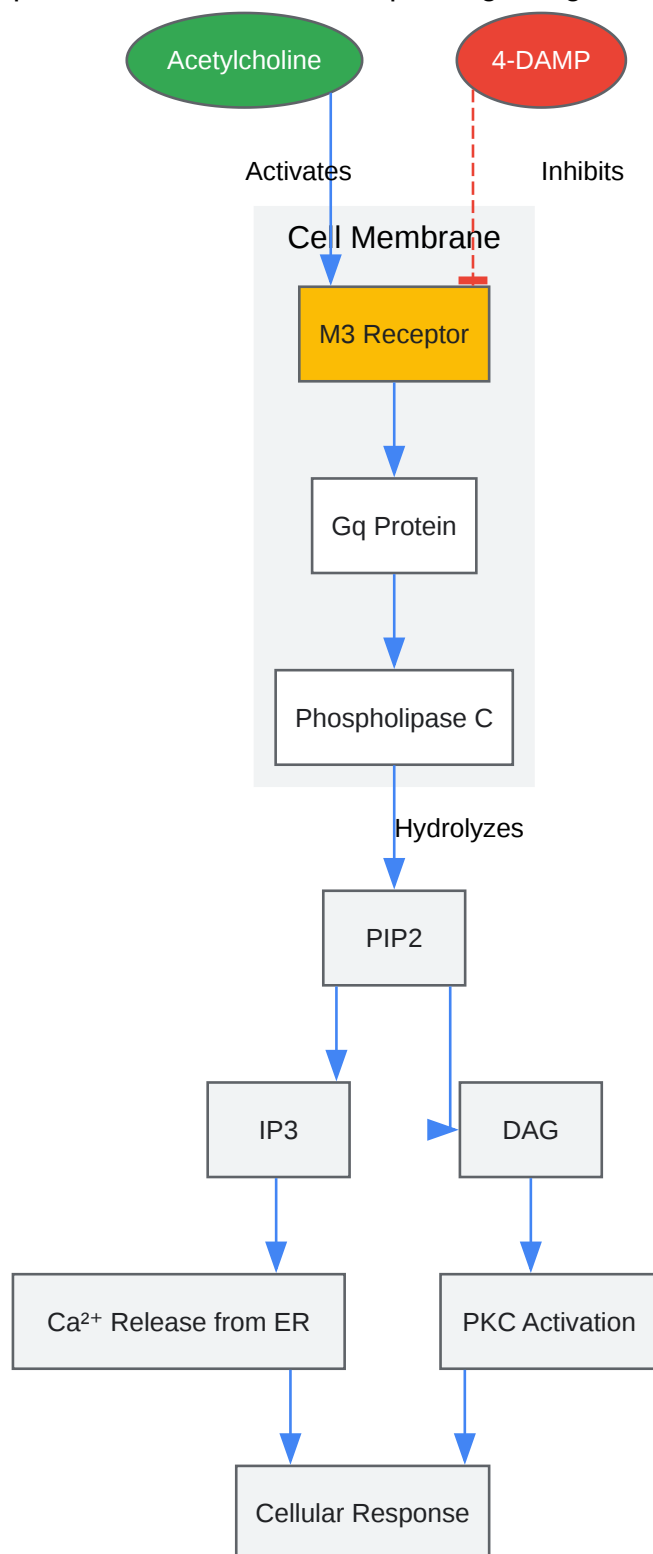
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Caption: Workflow for Preparing **4-DAMP** Stock Solution.

5.2. Muscarinic Receptor Signaling Pathway

4-DAMP is a selective antagonist of the M3 muscarinic acetylcholine receptor. The diagram below provides a simplified overview of the M3 receptor signaling pathway that is inhibited by **4-DAMP**.

Simplified M3 Muscarinic Receptor Signaling Pathway

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Caption: Simplified M3 Muscarinic Receptor Signaling Pathway.

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